

# 3-Ethoxypropionitrile: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Ethoxypropionitrile

Cat. No.: B165598

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Ethoxypropionitrile**, identified by the CAS number 2141-62-0, is a versatile chemical intermediate with significant applications in organic synthesis.<sup>[1][2]</sup> Its bifunctional nature, possessing both a nitrile and an ether group, makes it a valuable C3 building block for the construction of more complex molecules.<sup>[3]</sup> This document provides an in-depth overview of its properties, synthesis, and applications, tailored for professionals in research and development.

## Physicochemical Properties

**3-Ethoxypropionitrile** is a colorless to light yellow clear liquid.<sup>[4]</sup> A comprehensive summary of its key physicochemical properties is presented below.

Property	Value	Reference(s)
CAS Number	2141-62-0	[2]
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO	[2]
Molecular Weight	99.13 g/mol	[2]
Boiling Point	171 °C	[3]
Melting Point	48.9 °C	
Density	0.894 g/cm <sup>3</sup>	[3]
Flash Point	63 - 64 °C	[3]
Refractive Index	1.4075	[3]
Appearance	Colorless to Light yellow clear liquid	[4]
Synonyms	3-Ethoxypropanenitrile, beta-Ethoxypropionitrile, 2-Cyanoethyl ethyl ether	[1]

## Synthesis of 3-Ethoxypropionitrile

The primary and most established method for synthesizing **3-Ethoxypropionitrile** is through the cyanoethylation of ethanol.[3] This reaction is a classic example of a Michael addition, where ethanol adds across the carbon-carbon double bond of acrylonitrile.[3] The process is typically catalyzed by a base and is known to be exothermic.[3]

## Experimental Protocol: Base-Catalyzed Cyanoethylation of Ethanol

The following protocol is based on a patented method for the synthesis of **3-Ethoxypropionitrile**, which is subsequently used in the preparation of 3-ethoxypropylamine.[5]

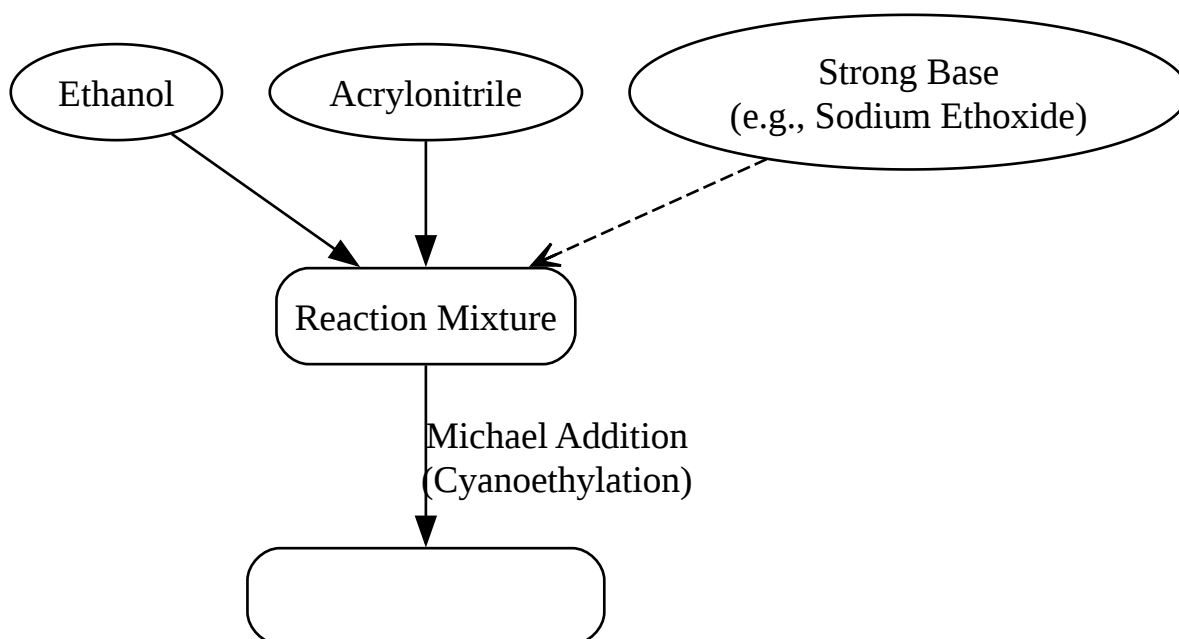
Materials:

- Ethanol

- Acrylonitrile
- Catalyst A (a strong base, e.g., sodium ethoxide)[5]
- Reactor with temperature control and a dropping funnel

Procedure:

- Charge the reactor with ethanol and the strong base catalyst (Catalyst A).[5]
- Control the temperature of the reactor while adding acrylonitrile dropwise using the dropping funnel.[5]
- Maintain the temperature for a specified period to allow the reaction to proceed to completion. The goal is to achieve a concentration of over 97% **3-Ethoxypropionitrile**. [5]
- The resulting **3-Ethoxypropionitrile** can then be purified or used directly in subsequent reactions, such as hydrogenation to 3-ethoxypropylamine.[5]



[Click to download full resolution via product page](#)

Caption: Synthesis of **3-Ethoxypropionitrile** via Michael Addition.

## Applications in Organic Synthesis

**3-Ethoxypropionitrile** serves as a crucial building block in organic chemistry due to its dual functionality. The nitrile group can undergo a variety of transformations, including hydrolysis to carboxylic acids, reduction to amines, and reaction with Grignard reagents to form ketones. The ether linkage is generally stable, providing a robust backbone for further molecular elaboration.

A significant application of **3-Ethoxypropionitrile** is its use as a precursor in the synthesis of other valuable chemicals. For instance, it can be hydrogenated to produce 3-ethoxypropylamine, a compound with various industrial applications.[\[5\]](#)

## Experimental Workflow: Synthesis of 3-Ethoxypropylamine

The following workflow illustrates the conversion of **3-Ethoxypropionitrile** to 3-ethoxypropylamine.[\[5\]](#)

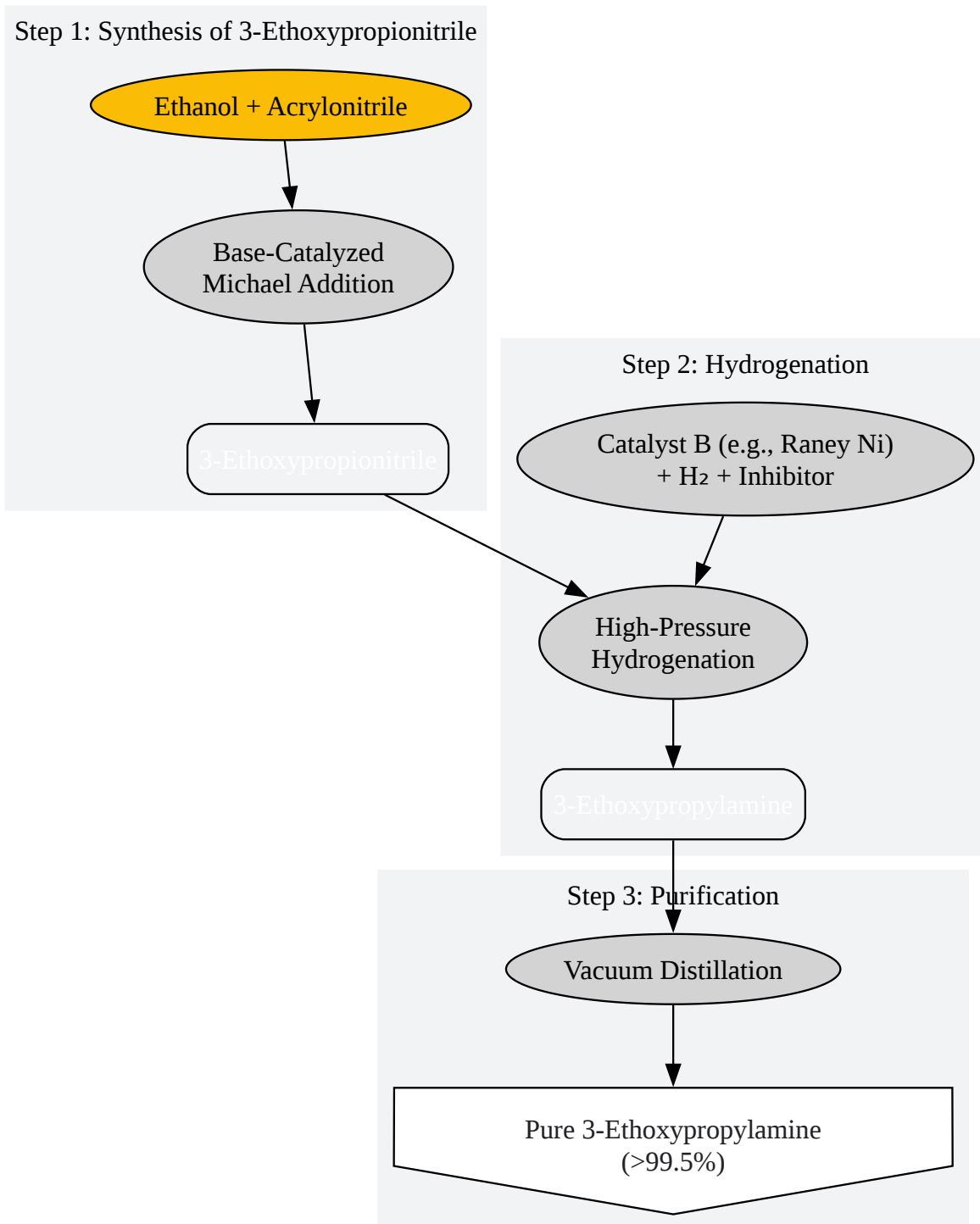
Materials:

- **3-Ethoxypropionitrile**
- Catalyst B (e.g., Raney nickel or Raney cobalt)[\[5\]](#)
- Hydrogen gas
- Inhibitor (e.g., liquid ammonia)[\[5\]](#)
- High-pressure reactor (autoclave)

Procedure:

- The synthesized **3-Ethoxypropionitrile** is placed in an autoclave with Catalyst B and an inhibitor.[\[5\]](#)
- The reactor is flushed with nitrogen and then with hydrogen.[\[5\]](#)

- The mixture is heated to a specific temperature (e.g., 85-150 °C) and pressurized with hydrogen (e.g., 3.6-4.0 MPa).[\[5\]](#)
- The hydrogenation reaction is monitored until the consumption of hydrogen ceases.[\[5\]](#)
- The resulting 3-ethoxypropylamine is then purified by vacuum distillation to achieve a purity of over 99.5%.[\[5\]](#)



[Click to download full resolution via product page](#)

Caption: From **3-Ethoxypropionitrile** to 3-Ethoxypropylamine.

## Spectral Data

Spectral analysis is crucial for the identification and characterization of **3-Ethoxypropionitrile**.

- <sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum provides characteristic signals for the ethyl group (a triplet and a quartet) and the two methylene groups of the propionitrile backbone.[\[1\]](#)
- IR Spectroscopy: The infrared spectrum exhibits a strong absorption band characteristic of the nitrile (C≡N) stretching vibration.[\[6\]](#)

## Safety and Handling

**3-Ethoxypropionitrile** is a combustible liquid and can cause skin and serious eye irritation.[\[4\]](#) It is essential to handle this chemical with appropriate personal protective equipment, including gloves and eye protection, in a well-ventilated area.[\[4\]](#) Store in a cool, dry place away from heat, sparks, and open flames.[\[4\]](#)

Hazard Statements:

- H227: Combustible liquid[\[7\]](#)
- H315: Causes skin irritation[\[7\]](#)
- H319: Causes serious eye irritation[\[7\]](#)

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[4\]](#)
- P264: Wash skin thoroughly after handling.[\[4\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[4\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[4\]](#)

- P337+P313: If eye irritation persists: Get medical advice/attention.[4]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Ethoxypropionitrile(2141-62-0) 1H NMR spectrum [chemicalbook.com]
- 2. Propanenitrile, 3-ethoxy- | C<sub>5</sub>H<sub>9</sub>NO | CID 16501 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Ethoxypropionitrile | 2141-62-0 | Benchchem [benchchem.com]
- 4. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 5. CN109369423B - Preparation method of 3-ethoxy propylamine - Google Patents [patents.google.com]
- 6. 3-Ethoxypropionitrile(2141-62-0) IR Spectrum [m.chemicalbook.com]
- 7. 3-Methoxypropionitrile(110-67-8) 1H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [3-Ethoxypropionitrile: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165598#3-ethoxypropionitrile-cas-number-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)